

2,4,5-Trichlorophenetole chemical structure and properties

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Compound of Interest

Compound Name: 2,4,5-Trichlorophenetole

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An In-depth Technical Guide to 2,4,5-Trichlorophenetole

This technical guide provides a comprehensive overview of the chemical structure, properties, and available data on **2,4,5-Trichlorophenetole**. This document is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical Structure and Properties

2,4,5-Trichlorophenetole is a chlorinated aromatic ether. Its chemical structure consists of a benzene ring substituted with three chlorine atoms at positions 2, 4, and 5, and an ethoxy group (-OCH2CH3) at position 1.

Chemical Structure:

Properties of **2,4,5-Trichlorophenetole**:

A comprehensive search of available scientific literature and databases reveals a significant lack of experimentally determined physical and chemical properties for **2,4,5**-

Trichlorophenetole. The data for its precursor, 2,4,5-Trichlorophenol, is more readily available and is provided here for context and comparison.



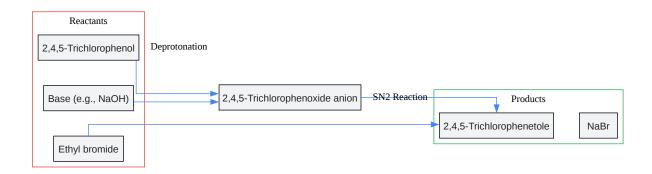
Property	2,4,5-Trichlorophenetole	2,4,5-Trichlorophenol
Molecular Formula	C8H7Cl3O	C6H3Cl3O[1][2][3][4][5][6]
Molecular Weight	225.50 g/mol	197.45 g/mol [2][4][6]
CAS Number	Data Not Available	95-95-4[2][3][4][6]
Melting Point	Data Not Available	67-69 °C[4]
Boiling Point	Data Not Available	248 °C at 740 mmHg[4]
Solubility in Water	Expected to be low	1,200 mg/L[1]
Appearance	Data Not Available	Colorless needles, gray flakes, or off-white lumpy solid[2][6]
Odor	Data Not Available	Phenolic odor[2][6]

Synthesis

Detailed experimental protocols for the synthesis of **2,4,5-Trichlorophenetole** are not readily available in the reviewed literature. However, a plausible synthetic route can be proposed based on the Williamson ether synthesis. This method would involve the reaction of the sodium salt of **2,4,5-Trichlorophenol** with an ethylating agent, such as ethyl bromide or ethyl iodide.

Proposed Synthesis of 2,4,5-Trichlorophenetole:





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Caption: Proposed synthesis of **2,4,5-Trichlorophenetole** via Williamson ether synthesis.

Spectroscopic Data

No specific spectroscopic data (NMR, IR, Mass Spectrometry) for **2,4,5-Trichlorophenetole** could be located in the public domain. For researchers synthesizing this compound, standard analytical techniques would be required to characterize the final product.

Toxicological and Environmental Information

There is a significant lack of toxicological and environmental fate data specifically for **2,4,5- Trichlorophenetole**. However, information on the related compound, 2,4,5-Trichlorophenol, is available and may provide some insight into the potential hazards.

2,4,5-Trichlorophenol Toxicology Summary:

- Toxicity: It is considered toxic.[1]
- Human Exposure: Acute dermal exposure can cause skin burns, and it is an irritant to the eyes, nose, pharynx, and lungs.[7]



- Carcinogenicity: The EPA has classified 2,4,5-Trichlorophenol as a Group D substance, meaning it is not classifiable as to human carcinogenicity.[7]
- Environmental Fate: In soil, it is expected to have moderate to low mobility and biodegrade. It can be metabolized by soil microbes.[8]

It is important to note that the ethoxy group in **2,4,5-Trichlorophenetole** may alter its toxicological and environmental profile compared to the hydroxyl group in **2,4,5-**Trichlorophenol.

Signaling Pathways and Experimental Protocols

A thorough search of scientific literature did not reveal any studies detailing the interaction of **2,4,5-Trichlorophenetole** with specific biological signaling pathways. Furthermore, no experimental protocols involving this compound were found.

Conclusion

Trichlorophenetole. It is evident that there is a significant data gap regarding its physicochemical properties, spectroscopic data, synthesis protocols, and biological activity. The information provided on its precursor, 2,4,5-Trichlorophenol, serves as a reference point. Further research is necessary to fully characterize **2,4,5-Trichlorophenetole** and understand its potential applications and hazards. Researchers working with this compound should exercise appropriate caution and employ standard laboratory procedures for handling and characterization.

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